

SJ3149 stability and storage best practices

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Compound of Interest

Compound Name: SJ3149

Cat. No.: B11928180

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Technical Support Center: SJ3149

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **SJ3149**, a potent and selective molecular glue degrader of Casein Kinase 1 alpha (CK1 α). Adherence to these guidelines is crucial for ensuring the compound's efficacy and obtaining reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **SJ3149** powder?

A1: For long-term stability, **SJ3149** powder should be stored at -20°C for up to three years or at 4°C for up to two years.[\[1\]](#)[\[2\]](#)

Q2: How should I prepare and store stock solutions of **SJ3149**?

A2: It is recommended to prepare stock solutions of **SJ3149** in high-quality, anhydrous DMSO. [\[1\]](#) MedChemExpress suggests that newly opened DMSO should be used as it is hygroscopic, which can affect solubility.[\[1\]](#) The stock solution should be aliquoted into single-use volumes to prevent repeated freeze-thaw cycles, which can lead to product inactivation.[\[1\]](#) Store these aliquots at -80°C for up to six months or at -20°C for up to one month.[\[1\]](#)

Q3: What is the solubility of **SJ3149**?

A3: **SJ3149** is soluble in DMSO up to 100 mM.[3] For in vitro experiments, MedChemExpress reports a solubility of 75 mg/mL (199.27 mM) in DMSO, noting that ultrasonic treatment may be necessary for complete dissolution.[1][2]

Q4: Are there any specific recommendations for preparing **SJ3149** for in vivo studies?

A4: Yes, for in vivo experiments, it is strongly recommended to prepare fresh solutions daily.[1] A common formulation involves a multi-solvent system. For example, a clear solution of ≥ 3 mg/mL can be achieved by first dissolving **SJ3149** in 10% DMSO, then adding 40% PEG300, 5% Tween-80, and finally 45% saline.[1][2] If precipitation occurs, gentle heating and/or sonication can aid dissolution.[1]

Q5: What is the known stability of **SJ3149** in aqueous solutions?

A5: While specific data on the long-term stability of **SJ3149** in aqueous solutions is limited, it is general best practice for compounds of this nature to be prepared fresh for each experiment to minimize degradation. For in vivo use, daily preparation is advised.[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no activity of SJ3149 in cell-based assays.	1. Improper storage of SJ3149 powder or stock solution. 2. Repeated freeze-thaw cycles of the stock solution. 3. Degradation of SJ3149 in working solutions. 4. Incorrect final concentration.	1. Verify that the powder and stock solutions have been stored at the recommended temperatures and for the appropriate duration. 2. Always aliquot stock solutions into single-use vials to avoid freeze-thaw cycles. ^[1] 3. Prepare fresh working dilutions from a properly stored stock solution for each experiment. 4. Double-check all calculations and dilution steps.
Precipitation of SJ3149 in cell culture media.	1. Exceeding the solubility limit in the final aqueous medium. 2. Interaction with components of the cell culture medium.	1. Ensure the final concentration of DMSO (or other solvent) is compatible with your cell line and that the SJ3149 concentration does not exceed its solubility in the final medium. 2. When preparing working solutions, add the SJ3149 stock solution to the medium with gentle mixing. Consider performing a solubility test in your specific medium prior to the experiment.
Inconsistent results between experiments.	1. Variability in SJ3149 solution preparation. 2. Degradation of the compound over the course of the experiment.	1. Standardize the protocol for preparing SJ3149 solutions, including the source and age of the DMSO and the method of dissolution. 2. For longer experiments, consider the stability of SJ3149 under your specific experimental

conditions (e.g., temperature, light exposure). If instability is suspected, a time-course experiment may be necessary to determine its effective window of activity.

Data Presentation

Table 1: Recommended Storage Conditions for **SJ3149**

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	[1][2]
Powder	4°C	2 years	[1][2]
In DMSO	-80°C	6 months	[1]
In DMSO	-20°C	1 month	[1]

Table 2: Solubility of **SJ3149**

Solvent	Concentration	Notes	Source
DMSO	100 mM	-	[3]
DMSO	75 mg/mL (199.27 mM)	Ultrasonic assistance may be needed. Use newly opened DMSO.	[1][2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 3 mg/mL (7.97 mM)	For in vivo administration.	[1][2]

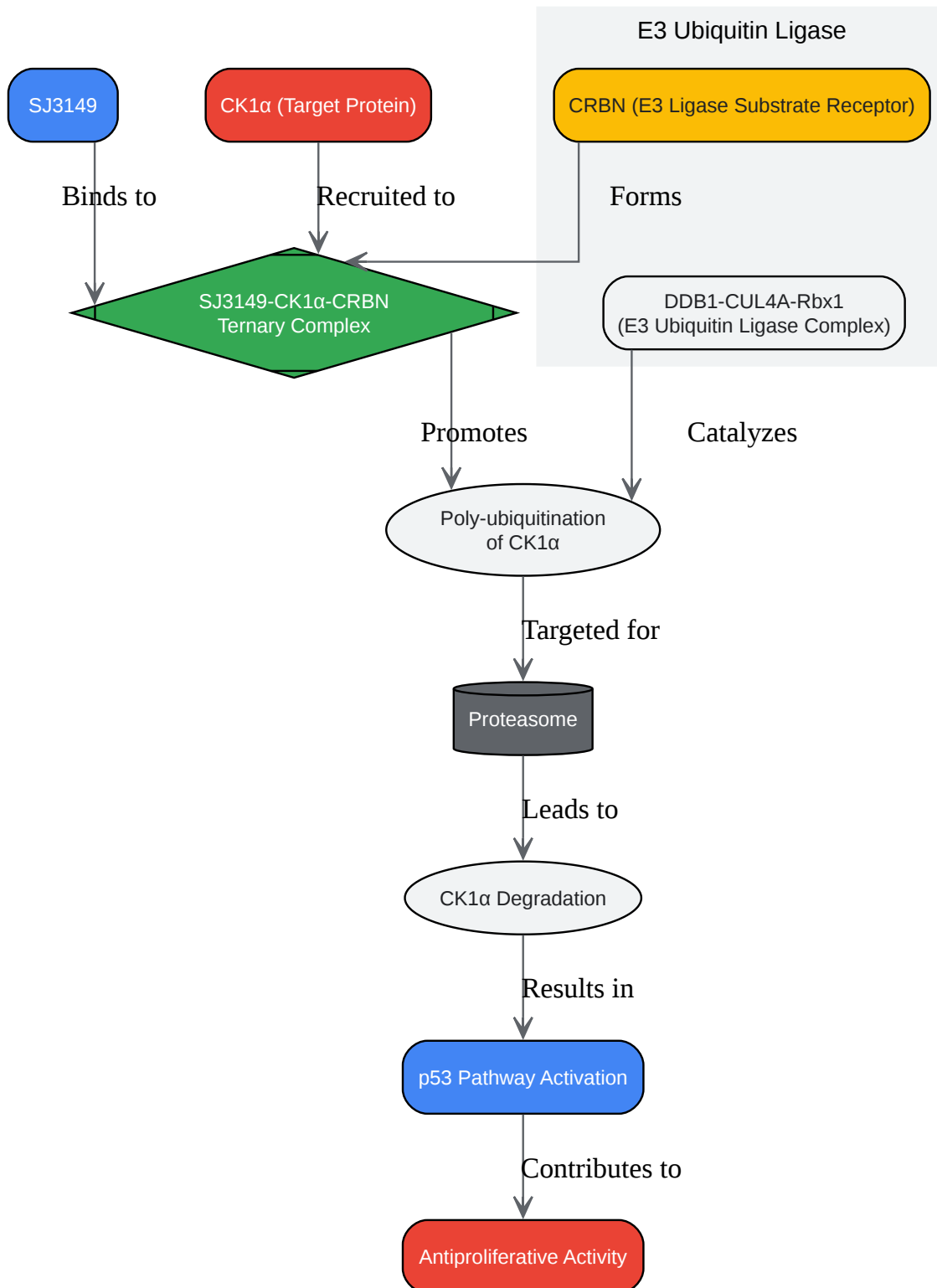
Experimental Protocols

Western Blot for CK1α Degradation

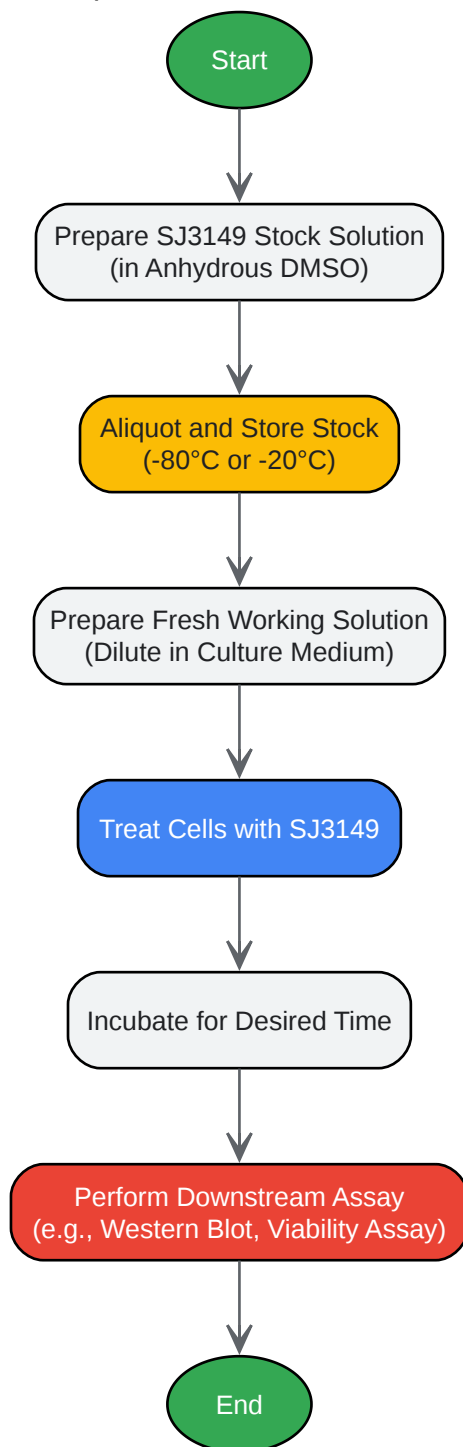
- Cell Treatment: Plate cells (e.g., MOLM-13) at a suitable density. Treat with varying concentrations of **SJ3149** (e.g., 1 nM - 10 μ M) or a vehicle control (DMSO) for a specified time (e.g., 4 hours).[1]
- Cell Lysis: Harvest cells and lyse in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE and Transfer: Load equal amounts of protein onto an SDS-polyacrylamide gel. Separate proteins by electrophoresis and transfer to a PVDF membrane.
- Immunoblotting: Block the membrane with 5% non-fat milk or BSA in TBST. Incubate with a primary antibody against CK1 α overnight at 4°C. Wash the membrane and incubate with a secondary HRP-conjugated antibody.
- Detection: Visualize protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system. Use a loading control (e.g., GAPDH or β -actin) to normalize protein levels.

Visualizations

SJ3149 Mechanism of Action



General Experimental Workflow for SJ3149

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